

Application Notes and Protocols: Investigating GPR88 Agonist 2 in Parkinson's Disease Models

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Compound of Interest

Compound Name: GPR88 agonist 2

Cat. No.: B12386174

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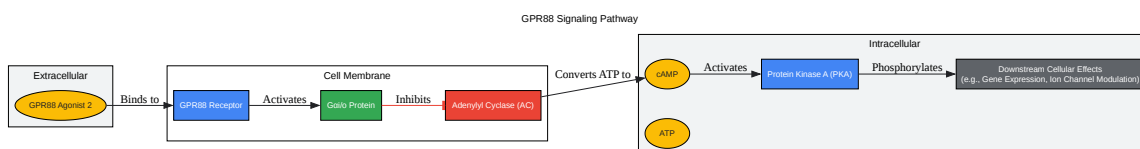
Introduction

G protein-coupled receptor 88 (GPR88) is an orphan receptor predominantly expressed in the striatum, a key brain region implicated in the pathophysiology of Parkinson's disease (PD).[1][2] GPR88 is involved in the regulation of motor control, mood, and reward-based learning, making it a promising therapeutic target for central nervous system disorders.[1][2] The receptor couples to G*ai/o* proteins, leading to the inhibition of adenylyl cyclase and a reduction in cyclic AMP (cAMP) levels.[1] Studies involving GPR88 knockout or knockdown in rodent models of Parkinson's disease have demonstrated alterations in motor function and responses to dopaminergic therapies, suggesting that modulation of GPR88 activity could offer a novel therapeutic strategy.

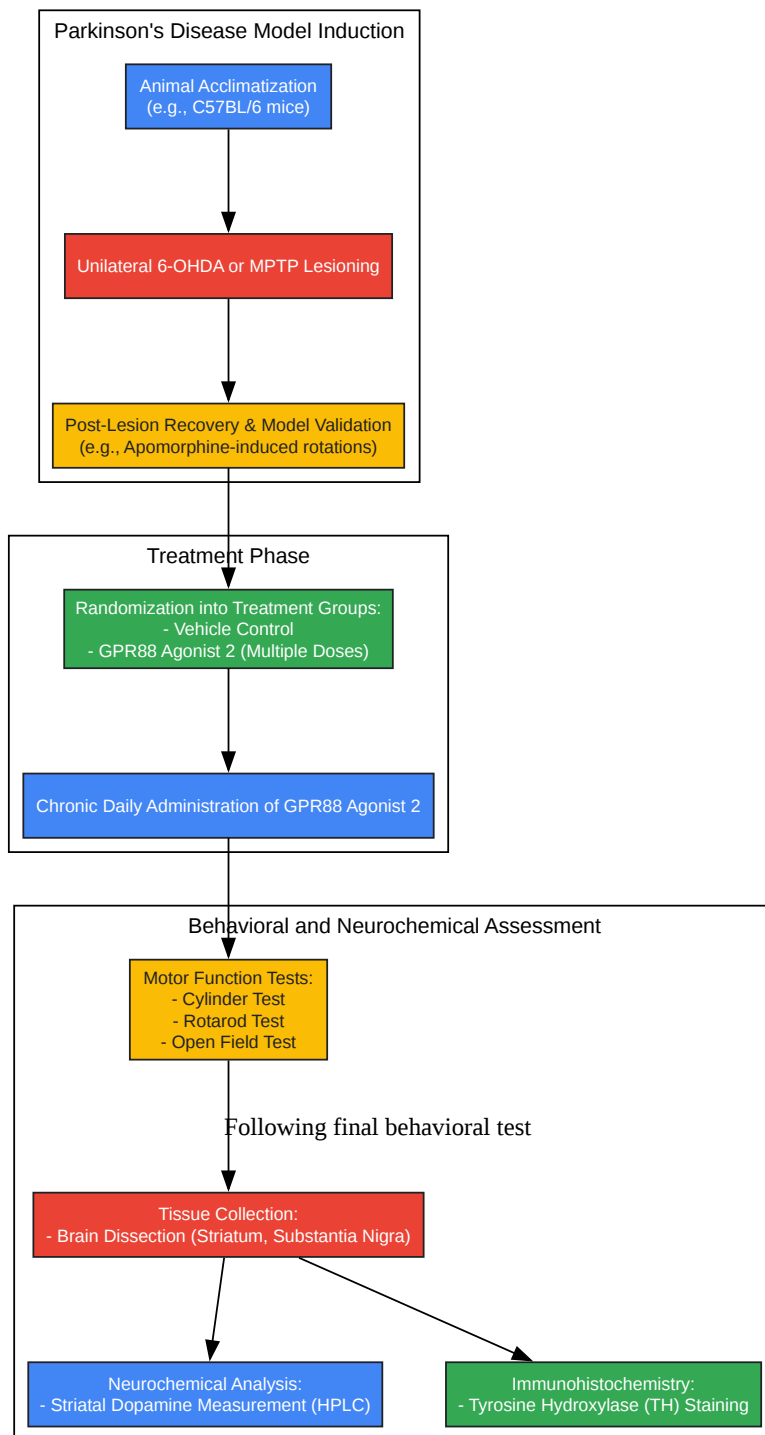
This document provides detailed application notes and experimental protocols for investigating the therapeutic potential of a novel GPR88 agonist, "**GPR88 Agonist 2**," in preclinical rodent models of Parkinson's disease. While specific in-vivo data for "**GPR88 Agonist 2**" is not yet extensively published, these guidelines and representative data tables are provided to illustrate the experimental workflows and expected outcomes based on the known pharmacology of GPR88.

GPR88 Signaling Pathway

Activation of GPR88 by an agonist is expected to potentiate its inhibitory effect on adenylyl cyclase, leading to decreased cAMP production and subsequent modulation of downstream signaling cascades within medium spiny neurons of the striatum.



Experimental Workflow for GPR88 Agonist 2 Evaluation

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References

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- 2. Orphan Receptor GPR88 as an Emerging Neurotherapeutic Target - PMC [pmc.ncbi.nlm.nih.gov]
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